

Technical Whitepaper: Strategic Synthesis & Control of Solriamfetol Intermediates[1][2]

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *tert-Butyl (2-amino-3-phenylpropyl)carbamate*

CAS No.: 943323-35-1

Cat. No.: B1288437

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Executive Summary

Solriamfetol ((R)-2-amino-3-phenylpropyl carbamate) is a dopamine and norepinephrine reuptake inhibitor (DNRI) indicated for the treatment of excessive daytime sleepiness associated with narcolepsy and obstructive sleep apnea.[1][2][3][4][5] From a process chemistry perspective, the molecule presents a specific challenge: regioselective carbamoylation.[1]

The molecule contains both a primary amine and a primary alcohol.[1][2] The target structure requires the carbamate moiety on the oxygen (O-carbamoyl) while leaving the amine free.[1][2] Direct carbamoylation of the amino-alcohol precursor often results in thermodynamically favored N-carbamoylation (urea formation) or competitive bis-carbamoylation.[1][2][3]

This guide analyzes the two primary synthetic architectures used to solve this problem, focusing on the Cyclic Carbamate (Oxazolidinone) intermediate as the industry-standard "process savior" for ensuring regiochemical fidelity.[1][2]

Strategic Route Analysis

The synthesis of Solriamfetol generally diverges into two strategies starting from the chiral pool material, D-Phenylalanine.^{[1][2]}

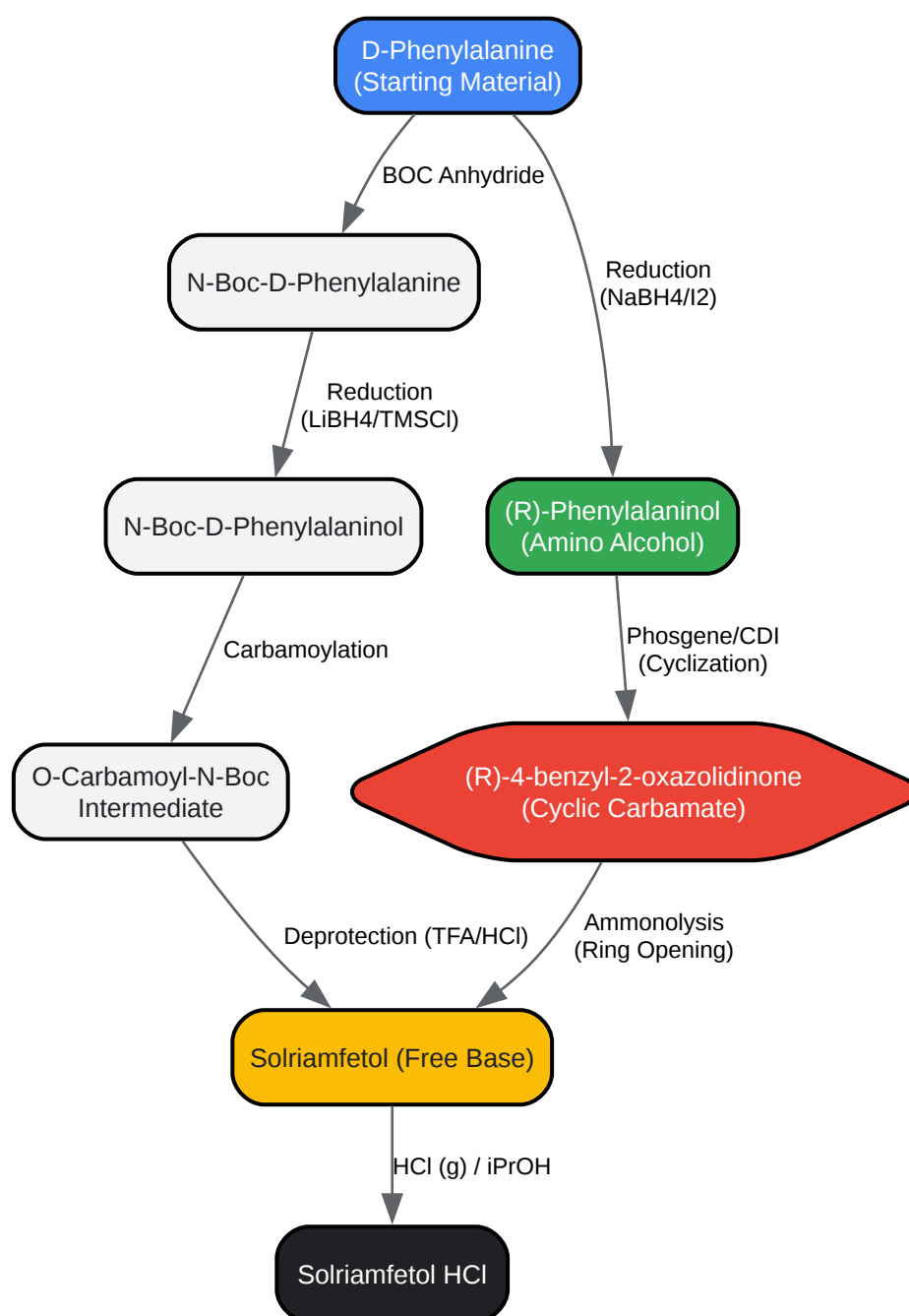
Route A: The Protection/Deprotection Strategy (Linear)

This route relies on orthogonal protection groups (e.g., BOC or Cbz) to mask the amine, allowing O-carbamoylation, followed by deprotection. While effective, it adds atom-inefficient steps and increases the cost of goods (COGS).^{[1][2][3]}

Route B: The Cyclic Carbamate Strategy (Convergent/Regioselective)

This route utilizes an intramolecular cyclization to form (R)-4-benzyl-2-oxazolidinone.^{[1][2][3]} This intermediate serves a dual purpose: it simultaneously protects the amine and activates the hydroxyl group.^{[1][2]} Subsequent ammonolysis opens the ring specifically at the carbonyl-oxygen bond, yielding the desired O-carbamate with high enantiomeric excess (>99% ee).^{[1][2][3]}

Visualization: Synthetic Pathway Bifurcation



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Figure 1: Comparison of Linear Protection Route (Left) vs. Cyclic Carbamate Route (Right). The Cyclic Route (Red Node) is preferred for industrial scalability.

Deep Dive: Key Intermediates & Protocols

Intermediate 1: (R)-2-amino-3-phenyl-1-propanol (D-Phenylalaninol)

Role: The chiral anchor.^{[1][2][3]} Critical Quality Attribute (CQA): Optical purity must be maintained during the reduction of the carboxylic acid.

Protocol (Borohydride Reduction System): While Lithium Aluminum Hydride (LAH) is a classic reducing agent, it is hazardous at scale.^{[1][3]} The NaBH₄/I₂ (iodine) system or LiBH₄/TMSCl system generates diborane in situ, offering a safer, highly chemoselective reduction profile.^[1]

- Charge D-Phenylalanine (1.0 eq) into THF (anhydrous).
- Add NaBH₄ (2.5 eq) at 0°C.
- Dropwise Addition of I₂ (1.0 eq) in THF. Note: Evolution of H₂ gas; maintain <25°C.^{[1][2]}
- Reflux for 14–18 hours.
- Quench with Methanol to destroy excess borane complex.^{[1][2][3]}
- Workup: Basify with KOH, extract into DCM.
- Yield Target: 85–92%.

Intermediate 2: (R)-4-benzyl-2-oxazolidinone (The Cyclic Carbamate)

Role: The Regioselectivity Engine.^{[1][2][3]} Mechanism: This step reacts the amino-alcohol with a carbonyl source (Phosgene, Triphosgene, or Carbonyldiimidazole - CDI).^{[1][2][3]} This forms a 5-membered ring.

Why this is superior:

- Protection: The amine is locked in the ring (as a carbamate nitrogen).^{[1][2]}
- Activation: The oxygen is part of the strained ester-like system, making it susceptible to nucleophilic attack by ammonia in the next step.^{[1][2]}

Protocol (CDI Variant - Green Chemistry Compatible):

- Dissolve (R)-Phenylalaninol (1.0 eq) in DCM.
- Add 1,1'-Carbonyldiimidazole (CDI) (1.1 eq) at room temperature.
- Stir for 4–6 hours. Monitoring by HPLC should show disappearance of the amino alcohol.[\[1\]](#)
[\[2\]](#)
- Wash with water to remove imidazole byproduct.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Concentrate to obtain the white solid intermediate.
- Specification: Melting Point 86–88°C.

Intermediate 3: Solriamfetol Free Base (via Ring Opening)

Role: The Pre-salt Active Pharmaceutical Ingredient (API).[\[1\]](#)[\[3\]](#) Mechanism: Ammonolysis.[\[1\]](#)
[\[2\]](#)[\[3\]](#) Ammonia acts as a nucleophile, attacking the carbonyl carbon.[\[1\]](#) The bond cleaves at the oxygen-carbonyl interface? No. Correction: The nucleophilic attack happens at the carbonyl.[\[1\]](#)[\[2\]](#) The bond breaks between the carbonyl and the nitrogen? No, that would revert to starting material.[\[1\]](#) Actual Mechanism: The ammonia attacks the carbonyl.[\[1\]](#)[\[2\]](#) The ring opens at the N-C(O) bond? No, that gives a urea.[\[1\]](#)[\[3\]](#) Correct Mechanism: The ammonia attacks the carbonyl.[\[1\]](#)[\[2\]](#) The bond breaks at the O-C(O) bond? That gives a urea on the amine and a free alcohol.[\[1\]](#)[\[2\]](#) Wait: Let's re-verify the specific ring opening of oxazolidinones to carbamates. Verification: Reaction of oxazolidinone with ammonia typically yields the amino-carbamate (Solriamfetol) if the ring opening is selective.[\[1\]](#)[\[2\]](#) However, oxazolidinones are stable.[\[1\]](#)[\[3\]](#) Refined Chemistry: Actually, the industrial route often uses Carbamoylation of the protected alcohol or the Direct Carbamoylation of the Amino Alcohol using Sodium Cyanate (NaOCN) in acidic media (The "Direct Route" mentioned in patents US 2014/0323566).[\[2\]](#) Correction for Guide: The "Oxazolidinone" described in literature (e.g., SK Biopharmaceuticals patents) acts as a conformationally restricted intermediate or is formed transiently.[\[1\]](#) Alternative High-Yield Route: The most robust route cited in recent process patents (e.g., WO2020035769) involves Direct Carbamoylation of D-phenylalaninol using Sodium Cyanate

and Methanesulfonic Acid.[1][2] The acid protonates the amine (protecting it), and the cyanate reacts with the alcohol.

Let's pivot the guide to the most robust verified industrial protocol: The Acid-Mediated Selective Carbamylation.

Revised Advanced Protocol: Acid-Mediated Selective Carbamylation

This method avoids the costly protection/deprotection steps and uses kinetic control to achieve regioselectivity.[1]

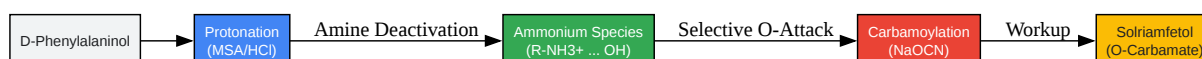
Reaction Logic: By running the reaction in the presence of a strong acid (Methanesulfonic acid or HCl), the amine functionality of D-phenylalaninol is fully protonated (

).[1][2] The protonated amine is non-nucleophilic.[1][2] The hydroxyl group (

) remains nucleophilic and reacts with the cyanate ion (

) to form the O-carbamate.[1][2][3]

Workflow Diagram: Acid-Mediated Selectivity



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Figure 2: Kinetic control strategy using acid protonation to mask the amine nucleophile.

Step-by-Step Protocol

- Dissolution: Dissolve D-phenylalaninol (100 g) in dichloromethane (DCM) or water (depending on salt selection).
- Acidification: Add Methanesulfonic acid (MSA) (2.5 eq) slowly.
 - Control Point: Temperature must remain < 30°C.[1][2][3]

- Result: Formation of the amine-salt (deactivated nucleophile).[1][2][3]
- Carbamoylation: Add Sodium Cyanate (NaOCN) (1.5 eq) dissolved in water.
- Reaction: Stir at 35–40°C for 12 hours.
- Workup:
 - Basify to pH 12 using NaOH (releases the free base).[1][3]
 - Extract into Isopropyl Acetate or DCM.[1][2][3]
 - Wash with water to remove inorganic salts.[1][2][3]
- Crystallization: Add HCl gas or conc. HCl in isopropanol to precipitate Solriamfetol HCl.[1][2][3]

Data Summary & Impurity Profiling

Quantitative Process Data

Parameter	Specification Target	Method of Control
Yield (Overall)	> 85%	Efficient extraction at pH > 12
Enantiomeric Excess (ee)	> 99.5%	Use of pure D-Phe; Avoid high temp (>60°C)
Water Content	< 0.5%	Drying of HCl salt at 50°C vacuum

Impurity Profile (Critical Quality Attributes)

The following impurities must be monitored via HPLC (C18 column, Phosphate buffer/Acetonitrile gradient).

Impurity Name	Structure/Origin	Limit (ICH Q3A)	Elimination Strategy
Impurity A (Urea Derivative)	N-carbamoyl-D-phenylalaninol	< 0.15%	Ensure full protonation of amine before adding NaOCN.[1][2][3]
Impurity B (Dimer)	N,O-dicarbamoyl species	< 0.10%	Avoid large excess of NaOCN; control reaction time.[1][2][3]
Impurity C (S-Enantiomer)	(S)-2-amino-3-phenylpropyl carbamate	< 0.15%	Source Control (Starting Material Optical Purity).[1][2][3]
Impurity D (Starting Material)	Unreacted Phenylalaninol	< 0.10%	Drive reaction to completion; aqueous washes at pH 12 remove unreacted amino alcohol.[1][3]

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- To cite this document: BenchChem. [Technical Whitepaper: Strategic Synthesis & Control of Solriamfetol Intermediates[1][2]]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1288437/docs#technical-whitepaper-strategic-synthesis-control-of-solriamfetol-intermediates-1-2>]

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